

Introduction: The Strategic Importance of 5-Chloro-2-methylbenzothiazole

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Compound of Interest

Compound Name: 5-Chloro-2-methylbenzothiazole

CAS No.: 1006-99-1

Cat. No.: B092711

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5-Chloro-2-methylbenzothiazole (CAS No. 1006-99-1) is a halogenated heterocyclic compound that has emerged as a cornerstone intermediate in the synthesis of complex organic molecules. Its unique structural scaffold, featuring a benzothiazole nucleus, imparts specific physicochemical properties that make it an invaluable building block in diverse fields. In the pharmaceutical industry, it serves as a critical precursor for the development of novel active pharmaceutical ingredients (APIs), leveraging the broad spectrum of biological activities associated with benzothiazole derivatives, including anticancer, neuroprotective, and antimicrobial properties.^[1] Its utility also extends to the agrochemical, dye, and material science sectors, where it is used in the synthesis of pesticides, specialized dyes, and electronic materials.^[2]

Given its pivotal role, securing a consistent and high-purity supply of **5-Chloro-2-methylbenzothiazole** is a strategic imperative for research and manufacturing. This guide provides an in-depth analysis of its commercial landscape, technical specifications, and critical quality control protocols to empower scientists and procurement specialists in making informed sourcing decisions.

PART 1: Commercial Sourcing and Supplier Qualification

The global supply chain for specialty chemicals like **5-Chloro-2-methylbenzothiazole** is multifaceted, comprising large-scale manufacturers, specialized chemical suppliers, and distributors. The choice of a supplier can significantly impact research timelines, manufacturing efficiency, and the integrity of the final product.

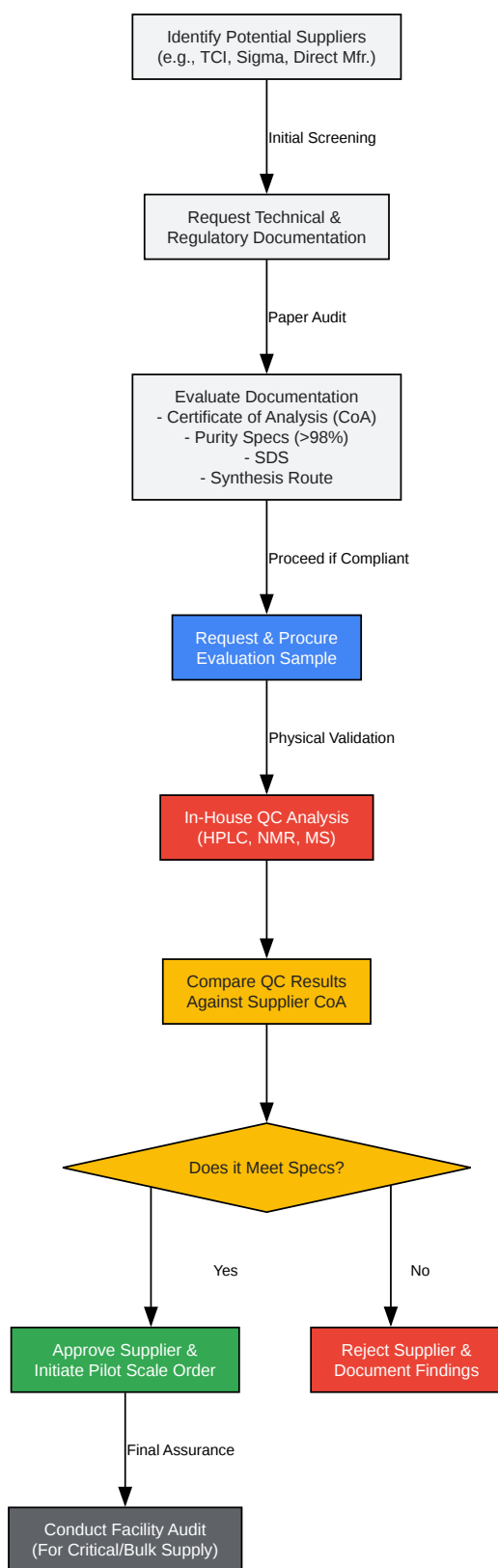
Overview of Commercial Suppliers

A range of suppliers offers **5-Chloro-2-methylbenzothiazole**, catering to different scales, from research-grade quantities to bulk industrial orders. The key to successful procurement lies in identifying a supplier that aligns with the specific quality, regulatory, and logistical needs of your project.

Supplier/Manufacturer	Representative Purity	Key Offerings & Focus
Sigma-Aldrich (Merck)	≥97%	Global distribution, extensive documentation (CoA, COO), suitable for research and development.
Thermo Fisher Scientific (Alfa Aesar)	Not specified; lab chemicals	Strong focus on laboratory chemicals, provides detailed Safety Data Sheets (SDS).[3]
Tokyo Chemical Industry (TCI)	>99.0% (GC)	High-purity grades, strong presence in the research chemicals market.[4]
NINGBO INNO PHARMCHEM CO., LTD.	Not specified	China-based manufacturer focusing on pharmaceutical intermediates and electronic chemicals.
Quinoline (Alchemist-chem)	Not specified; factory direct	China-based manufacturer offering factory-direct pricing and technical support.[5]
Santa Cruz Biotechnology (SCBT)	Not specified	Supplier for proteomics and general biomedical research applications.[6]

A Self-Validating Framework for Supplier Qualification

Trustworthiness in the supply chain is paramount. A robust, self-validating qualification process ensures that the selected supplier consistently meets stringent quality standards. This process should not be a one-time check but an ongoing partnership built on transparency and verifiable data.



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Caption: A logical workflow for qualifying a new chemical supplier.

Causality in Supplier Selection:

- **Expertise & Experience:** A supplier's trustworthiness is often reflected in the quality of their documentation. A comprehensive Certificate of Analysis (CoA) with detailed test results, rather than simple pass/fail statements, indicates a mature quality system.
- **Trustworthiness:** The most critical step is the in-house validation of a sample (Node E). This step acts as a self-validating check on the supplier's claims. A discrepancy between the supplier's CoA and internal results is a significant red flag.
- **Authoritative Grounding:** For pharmaceutical applications, understanding the supplier's manufacturing process and their compliance with Good Manufacturing Practices (GMP) is essential, often necessitating an audit for bulk supply (Node J).

PART 2: Technical Profile and Synthesis Overview

A deep understanding of the molecule's properties is fundamental to its effective application in research and development.

Physicochemical Properties

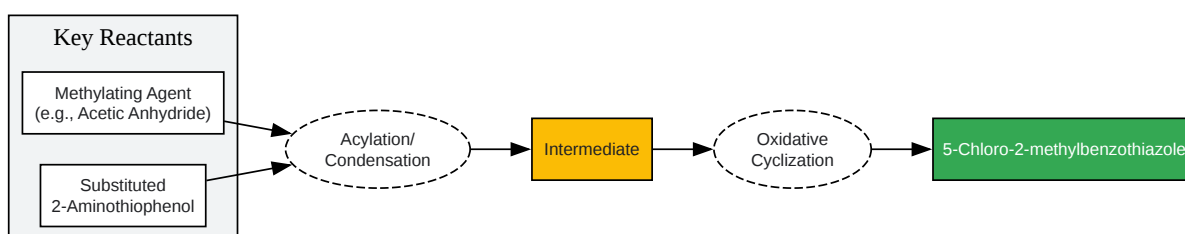
The physical and chemical characteristics of **5-Chloro-2-methylbenzothiazole** dictate its handling, reactivity, and solubility in various experimental setups.

Property	Value	Source(s)
CAS Number	1006-99-1	[7]
Molecular Formula	C ₈ H ₆ ClNS	[6][7]
Molecular Weight	183.66 g/mol	[7]
Appearance	White to pale brown/light yellow crystalline powder/solid	[3][5]
Melting Point	65 - 72 °C	[3]
Boiling Point	275 - 277 °C	[5]
Purity (Typical Commercial)	≥97% to >99%	

Synthesis Pathway: A Conceptual Overview

While numerous proprietary methods exist, the synthesis of benzothiazoles generally involves the cyclization of a 2-aminothiophenol derivative. A common conceptual route involves the reaction of an appropriate aminothiophenol with an acylating or methylating agent, followed by cyclization. One documented method involves the reaction of o-aminothiophenol with chloroacetyl chloride, followed by an intramolecular cyclization.[5] Another approach starts from 2,5-dichloroaniline.[8]

The diagram below illustrates a generalized and simplified pathway to the core benzothiazole structure, which is central to producing **5-Chloro-2-methylbenzothiazole**.



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Caption: Simplified conceptual synthesis of the benzothiazole core.

PART 3: Quality Control and Analytical Protocols

For drug development professionals, purity is not just a number; it is a direct determinant of experimental reproducibility, biological activity, and patient safety. Impurities can introduce confounding variables in research or lead to adverse effects in a therapeutic context.

Standard Analytical Techniques

A multi-pronged analytical approach is necessary to confirm the identity, purity, and structure of a supplied batch.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides definitive structural confirmation by mapping the hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms in the

molecule.

- Mass Spectrometry (MS): Confirms the molecular weight (183.66 g/mol) and can help identify impurities through fragmentation patterns.[\[7\]](#)[\[9\]](#)
- Infrared (IR) Spectroscopy: Identifies characteristic functional groups and provides a molecular fingerprint that can be compared against a reference standard.[\[7\]](#)[\[9\]](#)
- High-Performance Liquid Chromatography (HPLC): The workhorse for purity assessment. It separates the main compound from any impurities, allowing for precise quantification.

Experimental Protocol: Purity Verification by HPLC

This protocol provides a self-validating methodology for researchers to verify the purity stated on a supplier's CoA.

Objective: To determine the purity of a **5-Chloro-2-methylbenzothiazole** sample using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Materials:

- **5-Chloro-2-methylbenzothiazole** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment)
- Volumetric flasks, pipettes, and autosampler vials

Methodology:

- Standard and Sample Preparation:
 - Accurately weigh approximately 10 mg of the **5-Chloro-2-methylbenzothiazole** sample.
 - Dissolve the sample in a 1:1 mixture of acetonitrile and water to a final concentration of 1 mg/mL. This is your stock solution.

- Perform a serial dilution to create a working solution of approximately 0.1 mg/mL for analysis. Ensure the sample is fully dissolved.
- Chromatographic Conditions (Typical Starting Point):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
 - Gradient: Start with a higher concentration of Mobile Phase A (e.g., 70% A) and gradually increase Mobile Phase B over 15-20 minutes to elute the compound and any potential impurities.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection: UV detector set to a wavelength where the compound has significant absorbance (e.g., 254 nm or 280 nm, determined by a UV scan).
 - Injection Volume: 10 µL.
- Data Analysis and Interpretation:
 - Run the prepared sample on the HPLC system.
 - Integrate the resulting chromatogram. The main peak corresponds to **5-Chloro-2-methylbenzothiazole**.
 - Calculate the purity using the area percent method: $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$
 - Self-Validation: Compare the calculated purity value against the value reported on the supplier's CoA. Any significant deviation warrants further investigation and communication with the supplier. The presence of unexpected peaks may indicate impurities from the synthesis or degradation.

PART 4: Safety, Handling, and Storage

Adherence to proper safety protocols is non-negotiable in a research environment.

- **Hazard Identification:** While some suppliers classify this chemical as not hazardous under OSHA 2012 standards, others provide GHS hazard statements indicating it can be harmful if swallowed and may cause skin, eye, and respiratory irritation.[3][7] It is prudent to treat the compound with appropriate caution.
- **Personal Protective Equipment (PPE):** Always wear standard laboratory attire, including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).[10]
- **Handling:** Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid dust formation and inhalation.[3] Avoid contact with skin, eyes, and clothing.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.[10] Keep it away from strong oxidizing agents.[3]

Conclusion

5-Chloro-2-methylbenzothiazole is a versatile and powerful intermediate for professionals in drug discovery and chemical synthesis. Its strategic value necessitates a sourcing approach grounded in scientific integrity and rigorous validation. By implementing a systematic supplier qualification framework, performing independent quality control analysis, and adhering to strict safety protocols, researchers can ensure the reliability and consistency of their supply. This diligence is the foundation upon which reproducible, high-impact scientific and developmental outcomes are built.

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